

Application Note: Solubilization and Stock Preparation of Ac-Ala-Ala-OMe in DMSO

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Compound of Interest

Compound Name: AC-Ala-ala-ome

Cat. No.: B12114868

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Introduction & Scientific Rationale

Ac-Ala-Ala-OMe (N-Acetyl-L-alanyl-L-alanine methyl ester) is a synthetic, capped dipeptide widely utilized as a model substrate in enzymatic assays—particularly for elastase and related proteases—and as a building block in peptidomimetic drug development[1].

Unlike zwitterionic peptides, **Ac-Ala-Ala-OMe** has both its N-terminus (acetylated) and C-terminus (methyl esterified) capped. This capping removes all ionizable termini, resulting in a net charge of zero at physiological pH[2]. According to established peptide handling guidelines, short peptides (<5 amino acids) with a neutral net charge and moderately hydrophobic characteristics exhibit poor solubility in standard aqueous buffers but are highly soluble in polar aprotic solvents like Dimethyl Sulfoxide (DMSO)[3][4].

Causality of Solvent Choice:

- Solvation Dynamics: DMSO effectively disrupts the intermolecular hydrogen bonding of the peptide backbone, ensuring complete monomeric dissolution without the need for pH adjustments[5].

- **Chemical Stability:** Preparing the highly concentrated stock in anhydrous DMSO prevents premature aqueous hydrolysis of the C-terminal methyl ester, a critical requirement for maintaining substrate integrity prior to enzymatic cleavage assays.

Physicochemical Properties

Understanding the physicochemical profile of the peptide is essential for accurate molarity calculations and handling.

Property	Value
Compound Name	Ac-Ala-Ala-OMe
Sequence	Ac-A-A-OMe
CAS Number	30802-26-7
Molecular Weight	216.23 g/mol [2]
Molecular Formula	C9H16N2O4[2]
Net Charge (pH 7.0)	0 (Neutral)

Preparation Calculations

The following table summarizes the quantitative mass requirements to formulate standard stock concentrations in 1.0 mL of DMSO.

Formula used: $\text{Mass (mg)} = \text{Concentration (mM)} \times \text{Volume (mL)} \times \text{Molecular Weight (g/mol)} / 1000$

Target Stock Concentration	Volume of Anhydrous DMSO	Mass of Ac-Ala-Ala-OMe Required
10 mM	1.0 mL	2.16 mg
50 mM	1.0 mL	10.81 mg
100 mM	1.0 mL	21.62 mg

“

Note: For highest accuracy in drug development workflows, it is recommended to weigh the peptide first, then adjust the volume of DMSO added based on the exact mass obtained, rather than attempting to weigh an exact microgram amount.

Step-by-Step Solubilization Protocol

This methodology is designed as a self-validating system to ensure maximum yield and stability.

Step 1: Temperature Equilibration

- Remove the lyophilized **Ac-Ala-Ala-OMe** vial from cold storage (-20°C or -80°C).
- Place the intact, sealed vial in a desiccator at room temperature for at least 30 minutes.
- Causality: Opening a cold vial causes immediate atmospheric moisture condensation on the powder. Water introduction will degrade the methyl ester over time and artificially inflate the mass during weighing.

Step 2: Weighing and Transfer

- Using an analytical balance, weigh the desired amount of peptide (e.g., 21.62 mg for a 100 mM stock) into a sterile, solvent-resistant microcentrifuge tube (e.g., polypropylene).
- Cap the tube immediately to minimize environmental exposure.

Step 3: Dissolution

- Add the calculated volume of anhydrous, cell-culture grade DMSO ($\geq 99.9\%$ purity) to the tube.
- Vortex vigorously for 60 seconds.

- **Self-Validation Checkpoint:** Hold the tube against a direct light source. A properly solubilized peptide will result in a 100% transparent, particle-free solution. The presence of any turbidity, cloudiness, or light scattering (Tyndall effect) indicates incomplete dissolution.
- If the solution is not perfectly clear, place the tube in a room-temperature ultrasonic water bath for 2–3 minutes. Chill on ice briefly if the sonicator warms the sample[6].

Step 4: Aliquoting and Storage

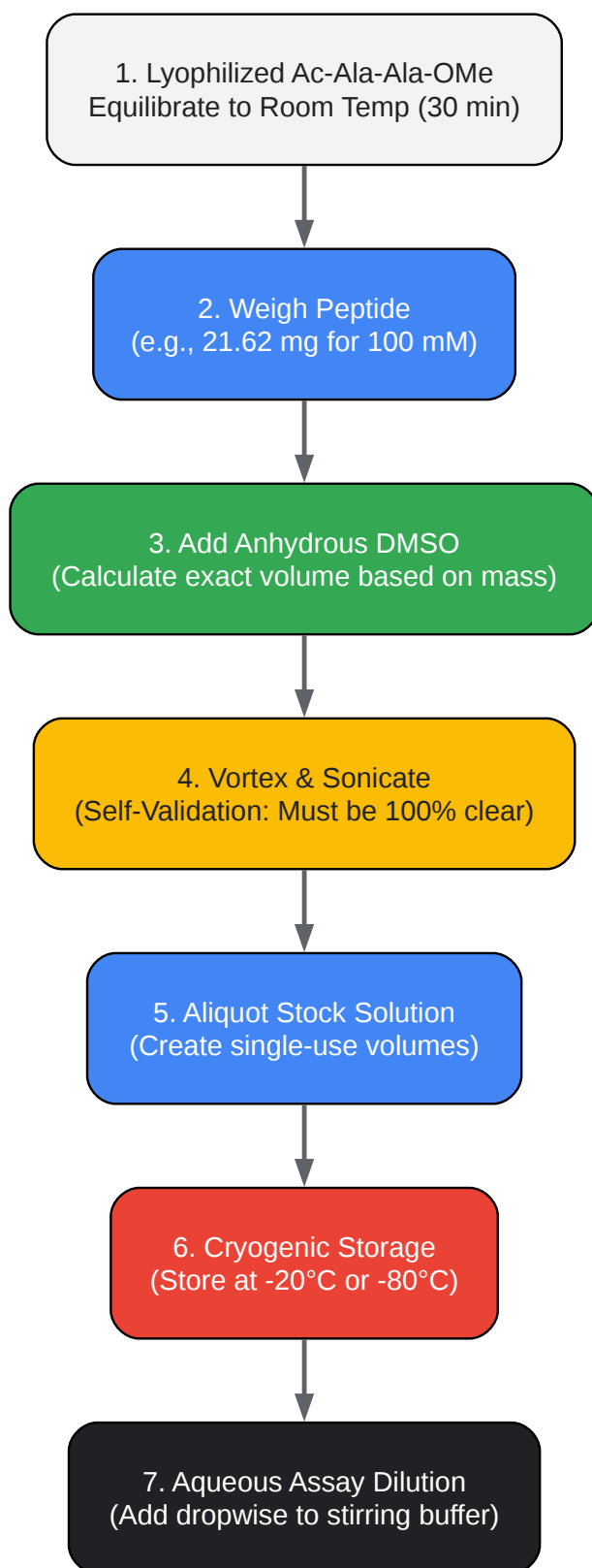
- Divide the master stock into 50 μL or 100 μL single-use aliquots.
- Blanket the tubes with inert gas (Argon or Nitrogen) if available, cap tightly, and store at -20°C or -80°C [4].
- **Causality:** Repeated freeze-thaw cycles introduce moisture and cause localized concentration gradients (cryoconcentration), which severely compromises assay reproducibility. Single-use aliquots eliminate this variable[4].

Quality Control & Assay Dilution Strategy

When transitioning from the DMSO stock to an aqueous assay buffer (e.g., Tris or HEPES for an elastase assay), extreme care must be taken to prevent peptide "crashing" (precipitation).

- **Dropwise Addition:** Always add the DMSO peptide stock dropwise into a vigorously stirring aqueous buffer. Never add the buffer to the DMSO stock.
- **Causality:** Rapid addition causes localized solvent polarity spikes, forcing the hydrophobic peptide out of solution.
- **Solvent Tolerance:** Ensure the final concentration of DMSO in your assay does not exceed 5% (v/v), as higher concentrations can denature enzymes or cause cytotoxicity in cell-based assays[3].

Workflow Visualization



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Workflow for the preparation, storage, and dilution of **Ac-Ala-Ala-OMe** DMSO stock solutions.

References

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- Searches of the MEROPS database Source: ebi.ac.uk URL:[[Link](#)]

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